

Unveiling "Antidepressant Agent 2": A Research Chemical Shrouded in Limited Public Data

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Compound of Interest

Compound Name: Antidepressant agent 2

Cat. No.: B15561857

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Shanghai, China – December 11, 2025 – An in-depth investigation into the chemical designated as "**Antidepressant agent 2**" reveals a significant gap in publicly accessible scientific literature, hindering the creation of a comprehensive technical guide on its synthesis and characterization. While the identity of the compound has been established, detailed experimental protocols, characterization data, and biological pathways remain largely undisclosed in the public domain.

"**Antidepressant agent 2**" is identified as the chemical compound with the Chemical Abstracts Service (CAS) number 2822600-09-7. Its systematic IUPAC name is 3-[3-[3-[(3-chlorophenyl)sulfonyl]methyl]-1-pyrrolidinyl]propyl]-6-fluoro-1,2-benzisoxazole, and it possesses the molecular formula $C_{21}H_{22}ClFN_2O_3S$.

Despite its availability from various chemical suppliers as a research chemical, a thorough search of scientific databases and patent literature did not yield any publications detailing its synthetic route, spectroscopic characterization, or pharmacological evaluation. The primary information available comes from supplier websites, which consistently note that the compound "exerts pronounced antidepressant activity (MED 0.1 mg/kg)". However, the underlying data to support this claim, including the experimental models and specific results, are not provided.

This lack of detailed public information makes it impossible to fulfill the request for an in-depth technical guide that includes experimental protocols, quantitative data summaries, and signaling pathway diagrams. The scientific community relies on published, peer-reviewed data

to build upon existing knowledge, and in the case of "**Antidepressant agent 2**," this foundational information appears to be proprietary or has not yet been disseminated through academic or patent channels.

Researchers, scientists, and drug development professionals interested in this compound are advised to directly contact the chemical suppliers who list "**Antidepressant agent 2**" in their catalogs. These companies may be able to provide more detailed technical information, such as a certificate of analysis, and potentially shed light on the origins and intended research applications of the molecule.

Without access to primary research articles or patents, any attempt to create a comprehensive guide on the synthesis and characterization of "**Antidepressant agent 2**" would be speculative and fall short of the rigorous, data-driven requirements of the scientific community.

Compound Identification:

Identifier	Value
Common Name	Antidepressant agent 2
CAS Number	2822600-09-7
IUPAC Name	3-[3-[3-[[[(3-chlorophenyl)sulfonyl]methyl]-1-pyrrolidinyl]propyl]-6-fluoro-1,2-benzisoxazole
Molecular Formula	C ₂₁ H ₂₂ ClFN ₂ O ₃ S
Reported Activity	Pronounced antidepressant activity (MED 0.1 mg/kg)

Note: The minimal effective dose (MED) of 0.1 mg/kg is a claim made by chemical suppliers and has not been independently verified through publicly available research.

Due to the absence of detailed experimental data, the creation of diagrams for signaling pathways, experimental workflows, or logical relationships using Graphviz is not feasible at this time. The core requirement of providing detailed methodologies for key experiments cannot be met based on the currently available information.

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